

Application Note: High-Throughput Screening & Optimization of Pyridine Carbamate Scaffolds

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Compound of Interest

Compound Name: *ethyl N-(5-methylpyridin-2-yl)carbamate*
CAS No.: 41322-67-2
Cat. No.: B1593973

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Focus: Ethyl N-(5-methylpyridin-2-yl)carbamate (CAS 41322-67-2)[1][2][3]

Abstract & Strategic Overview

This guide details the protocol for utilizing **Ethyl N-(5-methylpyridin-2-yl)carbamate** as a core scaffold in High-Throughput Screening (HTS) and Fragment-Based Drug Discovery (FBDD). While often utilized as a synthetic intermediate, this specific pyridine carbamate represents a "privileged structure" in medicinal chemistry—compliant with the "Rule of Three" for fragments (MW < 300, H-bond donors/acceptors ≤ 3, cLogP ≤ 3).

Its structural features—a basic pyridine nitrogen capable of hydrogen bonding and a carbamate linker acting as a peptide bond surrogate or transition-state mimic—make it an ideal probe for Serine Hydrolases (e.g., FAAH, AChE) and Ion Channels (e.g., KCNQ). This note outlines the workflow from library preparation to hit validation, specifically addressing the unique solubility and stability profiles of pyridine carbamates.

Chemical Profile & Pre-Screening QC

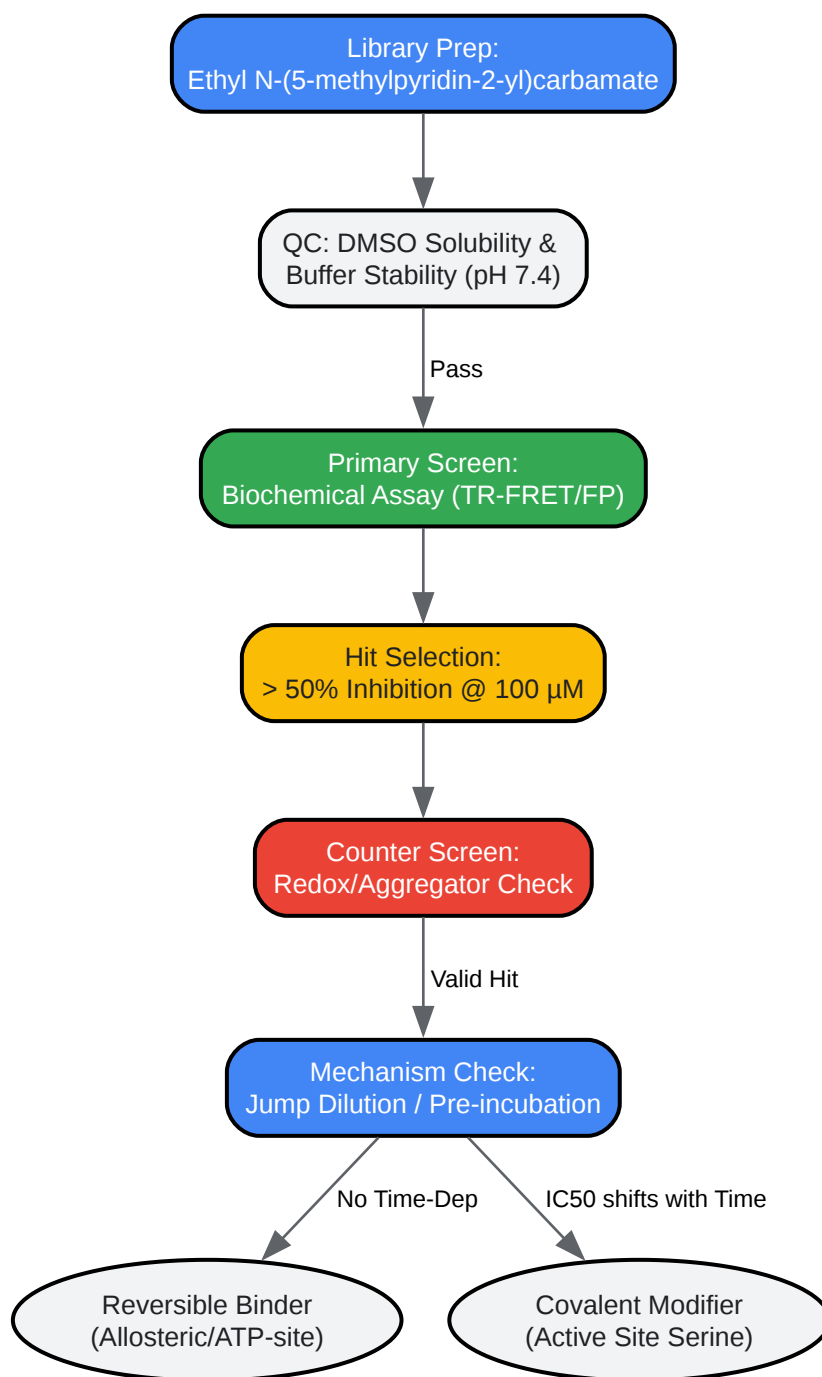
Before initiating HTS, the physicochemical properties of the probe must be validated to prevent false negatives.

Property	Specification	Relevance to HTS
Compound Name	Ethyl N-(5-methylpyridin-2-yl)carbamate	Core Scaffold
CAS Number	41322-67-2	Verification
MW	180.20 g/mol	Fragment (Ideal for FBDD)
Solubility (DMSO)	> 50 mM	High solubility allows high-concentration fragment screening (100 μ M - 1 mM).
Stability	Hydrolytically sensitive at pH > 8.5	Critical: Assay buffers must be maintained at pH 7.0–7.5 to prevent spontaneous carbamate hydrolysis.
Fluorescence	Weak UV absorbance (λ_{max} ~270 nm)	Low interference with GFP/RFP or TR-FRET readouts.

Expert Insight: Carbamates can act as "pseudo-irreversible" inhibitors by carbamoylating active site serine residues. During QC, ensure the compound is free of degradation products (e.g., 2-amino-5-methylpyridine), which can act as false hits due to different binding modes.

HTS Workflow Logic

The following diagram illustrates the critical path for screening this scaffold, differentiating between non-covalent binding (typical for ion channels) and covalent modification (typical for hydrolases).



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Caption: Logic flow for screening pyridine carbamates, highlighting the critical divergence between reversible binding and covalent modification mechanisms.

Detailed Protocol: Enzymatic Inhibition Screen (TR-FRET)

This protocol is optimized for screening the scaffold against a representative target (e.g., a Kinase or Hydrolase) using Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

Materials:

- Compound: **Ethyl N-(5-methylpyridin-2-yl)carbamate** (10 mM stock in 100% DMSO).
- Assay Buffer: 50 mM HEPES (pH 7.4), 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35. (Avoid DTT if screening for covalent mechanisms).
- Plate: 384-well low-volume black microplates (e.g., Corning 4514).
- Detection: PerkinElmer EnVision or Tecan Spark reader.

Step-by-Step Procedure:

- Acoustic Dispensing (Echo 550):
 - Transfer 20 nL of the 10 mM compound stock into the assay plate wells.
 - Target Concentration: 20 μM (assuming 10 μL final volume).
 - Controls: Dispense 20 nL DMSO into columns 1, 2, 23, 24 (High/Low controls).
- Enzyme Addition:
 - Dilute the target enzyme to 2x the final concentration in Assay Buffer.
 - Dispense 5 μL of enzyme solution into all wells.
 - Critical Step: Centrifuge plate at 1000 rpm for 1 min.
 - Pre-incubation: Incubate for 30 minutes at RT. (Note: For carbamates, varying this time from 10 to 60 mins in assay development can reveal slow-binding kinetics).
- Substrate/Tracer Addition:

- Prepare a 2x mix of the Tracer (e.g., AlexaFluor-647 labeled probe) and Antibody (Europium-labeled).
- Dispense 5 µL of the detection mix into all wells.
- Incubation & Readout:
 - Incubate for 60 minutes at RT in the dark.
 - Read TR-FRET signal: Excitation 337 nm; Emission 620 nm (Donor) and 665 nm (Acceptor).
- Data Calculation:
 - Calculate Ratio = (Em 665nm / Em 620nm) * 10,000.
 - Calculate % Inhibition relative to DMSO (0%) and No-Enzyme (100%) controls.

Hit Validation & Mechanism of Action

Because **Ethyl N-(5-methylpyridin-2-yl)carbamate** contains a carbamate electrophile, it is vital to distinguish between reversible binding and carbamoylation.

Experiment: IC50 Shift Assay

Run the dose-response curve (11-point, 1:3 dilution starting at 100 µM) under two conditions:

- No Pre-incubation: Add substrate immediately after enzyme-compound mixing.
- 60 min Pre-incubation: Incubate enzyme and compound for 1 hour before adding substrate.

Interpretation:

- Shift > 3-fold (Leftward): Indicates slow-binding or covalent modification (common for carbamates inhibiting hydrolases like AChE or FAAH).
- No Shift: Indicates rapid reversible binding (typical for ion channel modulation or non-covalent kinase inhibition).

Chemical Optimization (SAR Expansion)

Once activity is confirmed, the scaffold should be evolved. The "5-methyl" and "ethyl ester" positions are the primary vectors for optimization.

Modification Site	Strategy	Rationale
5-Methyl Group	Replace with -Cl, -CF ₃ , or -OMe	Probe electronic effects on the pyridine ring basicity and hydrophobic pocket filling.
Pyridine Nitrogen	Shift to 3- or 4-position	Validate the necessity of the H-bond acceptor/donor motif.
Ethyl Carbamate	Switch to tert-butyl or Benzyl	Increase steric bulk to improve selectivity; tert-butyl carbamates (Boc) are often more metabolically stable but less potent electrophiles.

References

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